

A Technical Guide to 4-Pyridin-4-YL-benzoic Acid for Researchers

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Compound of Interest

Compound Name: 4-Pyridin-4-YL-benzoic acid

Cat. No.: B1301847

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in **4-Pyridin-4-YL-benzoic acid**. This versatile bifunctional molecule, featuring both a pyridine and a benzoic acid moiety, is a key building block in supramolecular chemistry and a valuable intermediate in the synthesis of novel pharmaceutical compounds. This guide provides detailed information on its commercial availability, purity analysis, and a significant application in the formation of coordination polymers.

Commercial Availability and Purity

4-Pyridin-4-YL-benzoic acid is readily available from a variety of commercial suppliers. The purity of the compound is a critical factor for its successful application in research and development. The following table summarizes the offerings from several key suppliers. It is important to note that while some suppliers provide a specific purity percentage, others indicate a minimum purity level or place the responsibility of purity confirmation on the buyer.

Supplier	Stated Purity	Additional Information
Sigma-Aldrich	98%	Sold through Aldrich Partner Ambeed, Inc.[1]
Aceschem	NLT 98%	Provides NMR, MSDS, HPLC, and COA documentation.[2]
ChemScene	≥97%	
HS chemicals	98%	[3]
HANGZHOU LEAP CHEM CO., LTD.	99.00%	Available through ECHEMI.[4]
Henan Lihao Chem Plant Limited	Industrial Grade/99%	Available through ECHEMI.[4]
PharmaBlock	≥98.0%	
Autech Industry Co.,Limited	98%	
BLDpharm	98%	
Glentham Life Sciences	≥98.5%	

Note: "NLT" stands for "Not Less Than". Some suppliers, such as Sigma-Aldrich for their AldrichCPR grade product, explicitly state that the buyer assumes responsibility for confirming product identity and purity.[5][6]

Experimental Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a precise and widely used method for determining the purity of chemical compounds like **4-Pyridin-4-YL-benzoic acid**. The following is a representative Reverse-Phase HPLC (RP-HPLC) protocol that can be adapted for this purpose.

1. Instrumentation and Reagents:

- Instrumentation:

- HPLC system equipped with a UV-Vis detector.
- C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
- Data acquisition and processing software.
- Reagents and Materials:
 - Acetonitrile (HPLC grade).
 - Water (HPLC grade).
 - Formic acid or Trifluoroacetic acid (for modifying the mobile phase pH).
 - **4-Pyridin-4-YL-benzoic acid** reference standard of known purity.
 - The synthesized or purchased **4-Pyridin-4-YL-benzoic acid** sample to be analyzed.

2. Chromatographic Conditions:

- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: A typical gradient would start with a high percentage of Mobile Phase A and gradually increase the percentage of Mobile Phase B to elute the compound and any impurities. For example:
 - 0-2 min: 95% A, 5% B
 - 2-15 min: Linear gradient to 5% A, 95% B
 - 15-18 min: Hold at 5% A, 95% B
 - 18-20 min: Return to 95% A, 5% B
 - 20-25 min: Column re-equilibration at 95% A, 5% B
- Flow Rate: 1.0 mL/min.

- Injection Volume: 10 μ L.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm (or a wavelength determined to be the absorbance maximum for **4-Pyridin-4-YL-benzoic acid**).

3. Sample Preparation:

- Reference Standard Preparation: Accurately weigh a known amount of the **4-Pyridin-4-YL-benzoic acid** reference standard and dissolve it in a suitable solvent (e.g., a mixture of water and acetonitrile) to prepare a stock solution of known concentration.
- Sample Preparation: Prepare the **4-Pyridin-4-YL-benzoic acid** sample to be analyzed by accurately weighing a known amount and dissolving it in the same solvent as the reference standard to a similar concentration.

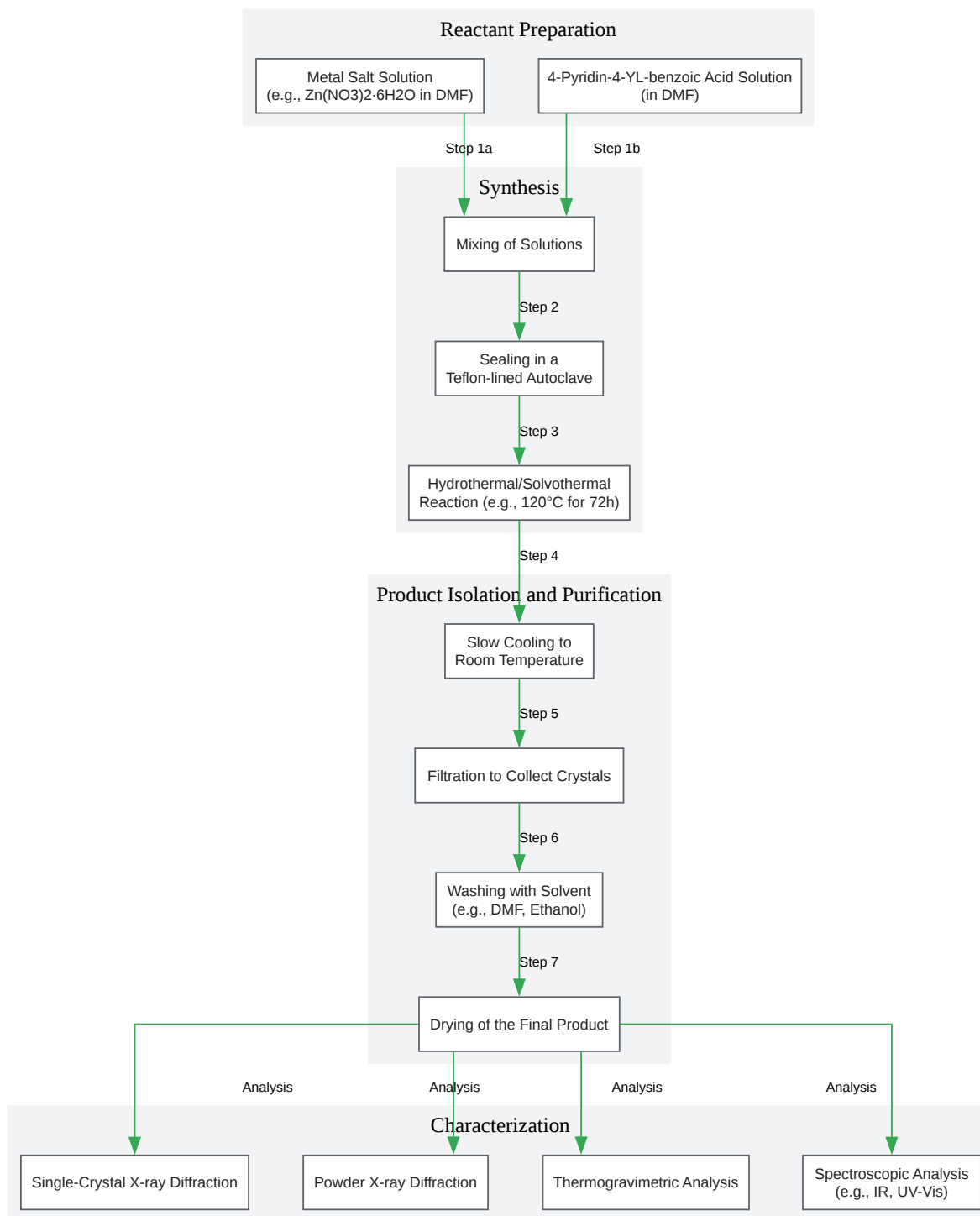
4. Analysis and Data Interpretation:

- Inject the reference standard solution to determine the retention time of **4-Pyridin-4-YL-benzoic acid**.
- Inject the sample solution.
- The purity of the sample is calculated based on the peak area of **4-Pyridin-4-YL-benzoic acid** as a percentage of the total peak area of all components in the chromatogram.

Application in Coordination Polymer Synthesis

4-Pyridin-4-YL-benzoic acid is a prominent example of a bifunctional organic linker used in the synthesis of coordination polymers and metal-organic frameworks (MOFs). Its rigid structure and the presence of both a nitrogen donor (from the pyridine ring) and oxygen donors (from the carboxylate group) allow it to coordinate with metal ions to form extended, crystalline structures. These materials have potential applications in gas storage, catalysis, and sensing.

The general workflow for the synthesis of a coordination polymer using **4-Pyridin-4-YL-benzoic acid** involves the reaction of the linker with a metal salt under solvothermal or hydrothermal conditions.



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A general workflow for the synthesis of a coordination polymer.

This diagram illustrates a typical experimental workflow for the synthesis and characterization of a coordination polymer using **4-Pyridin-4-YL-benzoic acid** as the organic linker. The process begins with the preparation of the metal salt and linker solutions, followed by the hydrothermal or solvothermal reaction. After the reaction, the crystalline product is isolated, purified, and subsequently characterized using various analytical techniques to determine its structure and properties.

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